

Personal protective equipment for handling 6-Methyl-6-hepten-2-one

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Compound of Interest

Compound Name: 6-Methyl-6-hepten-2-one

Cat. No.: B088235

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Essential Safety and Handling Guide for 6-Methyl-6-hepten-2-one

This guide provides critical safety and logistical information for the handling and disposal of **6-Methyl-6-hepten-2-one**, tailored for research, scientific, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and proper chemical management.

Hazard Summary

6-Methyl-6-hepten-2-one is a flammable liquid and vapor that can cause skin and eye irritation. It is also harmful to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE)

To ensure personal safety when handling **6-Methyl-6-hepten-2-one**, the following personal protective equipment is mandatory.

PPE Category	Specific Equipment	Standards
Eye/Face Protection	Safety glasses with side-shields and a face shield.	NIOSH (US) or EN 166 (EU) approved.
Hand Protection	Chemically resistant, impervious gloves. Gloves must be inspected before use.	Follow manufacturer's recommendations for glove material and thickness.
Skin and Body Protection	Lab coat, flame-retardant antistatic protective clothing.	Select based on the concentration and quantity of the hazardous substance being handled.
Respiratory Protection	A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended as a backup to engineering controls. If a respirator is the sole means of protection, use a full-face supplied air respirator.	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Operational and Disposal Plans

Handling and Storage Protocol:

- Ventilation: Always handle **6-Methyl-6-hepten-2-one** in a well-ventilated area, preferably in a chemical fume hood.
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area. Use explosion-proof electrical, ventilating, and lighting equipment. Use only non-sparking tools.
- Static Discharge: Take precautionary measures to prevent the buildup of electrostatic charge. Ground and bond containers and receiving equipment.

- Storage: Store the chemical in a cool, dry, and well-ventilated place. Keep the container tightly closed. Containers that have been opened must be carefully resealed and kept upright to prevent leakage.
- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday.

Spill Management:

- Evacuation: Evacuate personnel from the spill area.
- Ventilation and Ignition Control: Ensure adequate ventilation and remove all sources of ignition.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.
- Cleanup: For small spills, use an inert absorbent material such as sand, silica gel, or acid binder. For larger spills, contain the spillage and then collect it with an electrically protected vacuum cleaner or by wet-brushing. Place the collected material in a suitable, closed container for disposal.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with water and then wash with soap and plenty of water. Consult a physician if irritation persists.
- Eye Contact: Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Immediate medical attention is required.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Disposal Plan:

Dispose of **6-Methyl-6-hepten-2-one** and its container at an approved waste disposal plant. The preferred method of disposal is to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber. Exercise extra care when igniting as the material is highly flammable. Offer surplus and non-recyclable solutions to a licensed disposal company.

Quantitative Safety Data

Parameter	Value	Species
Flash Point	56 °C (132.8 °F) - closed cup	N/A
Oral LD50	3,570 mg/kg	Rat
Dermal LD50	> 5,000 mg/kg	Rabbit
Inhalation LC50	> 13,960 mg/m ³ /4hr	Rat

Experimental Workflow

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